

Tralkoxydim spectrum of activity on grass weed species

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Compound of Interest

Compound Name: *Tralkoxydim*

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An In-depth Technical Guide on the Spectrum of Activity of **Tralkoxydim** on Grass Weed Species

Introduction

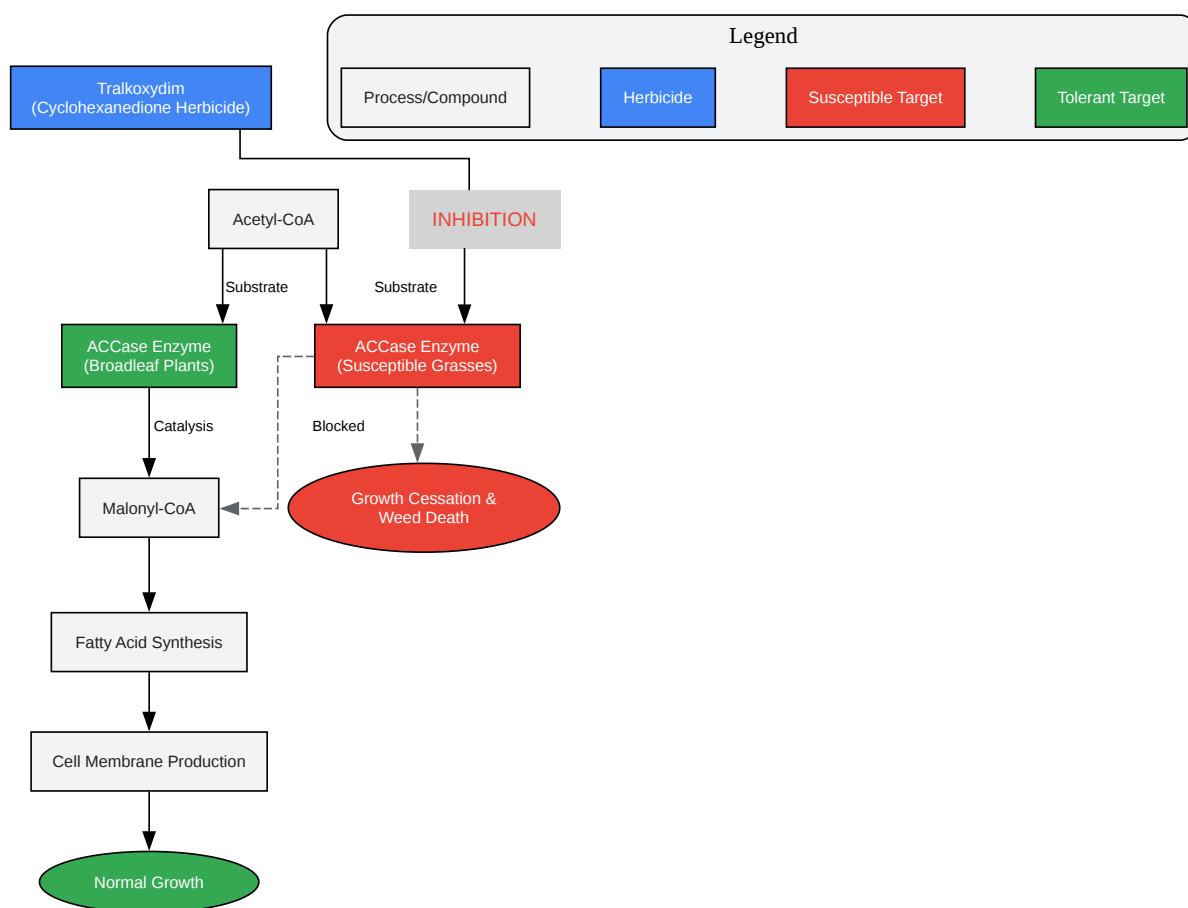
Tralkoxydim is a selective, post-emergence herbicide belonging to the cyclohexanedione chemical class.[1][2] It is utilized in agriculture for the control of various grass weed species, primarily in cereal crops such as wheat, barley, rye, and triticale.[3][4] As a Group A herbicide, its mode of action is the inhibition of acetyl-CoA carboxylase (ACCase), a critical enzyme in lipid biosynthesis.[3][5] This specific mechanism allows for the effective management of susceptible grass weeds while maintaining the safety of tolerant broadleaf crops and certain cereals.[1][2] This guide provides a comprehensive overview of **tralkoxydim**'s spectrum of activity, efficacy, and the technical protocols for its evaluation.

Mechanism of Action

Tralkoxydim is a systemic herbicide absorbed by the leaves and translocated to the growing points of the plant, where it inhibits cell division.[6] Its herbicidal activity stems from the potent inhibition of the acetyl-CoA carboxylase (ACCase) enzyme.[1][7]

- **ACCase Inhibition:** ACCase is the enzyme that catalyzes the first committed step in the biosynthesis of fatty acids.[7][8]

- **Disruption of Lipid Synthesis:** By inhibiting ACCase, **tralkoxydim** halts the production of fatty acids, which are essential components for building new cell membranes. This disruption of lipid metabolism ultimately leads to the cessation of growth and death of the susceptible grass weed.[1]
- **Basis of Selectivity:** The selectivity of **tralkoxydim** is based on differences in the structure of the ACCase enzyme between susceptible and tolerant plant species. Most grass weeds possess a form of ACCase that is highly sensitive to cyclohexanedione herbicides. In contrast, broadleaf (dicot) plants have a structurally different, tolerant form of the enzyme.[9]
[10] Cereal crops like wheat and barley exhibit tolerance through metabolic degradation of the herbicide.[10]



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Caption: **Tralkoxydim's** mode of action: selective inhibition of grass ACCase.

Spectrum of Activity

Tralkoxydim provides effective post-emergence control for a range of common and competitive grass weeds in cereal production, while being ineffective against broadleaf weeds and perennial grasses.[\[11\]](#)

Weed Species	Scientific Name	Level of Control
Wild Oats	<i>Avena fatua</i>	Control [1] [4] [12]
Annual Ryegrass (Italian Ryegrass)	<i>Lolium multiflorum</i>	Control [1] [3]
Green Foxtail	<i>Setaria viridis</i>	Control [4] [6]
Yellow Foxtail	<i>Setaria pumila</i>	Control [4] [11]
Barnyard Grass	<i>Echinochloa crus-galli</i>	Control [4] [11]
Persian Darnel	<i>Lolium persicum</i>	Control [4] [6]
Annual Phalaris (Canary Grass)	<i>Phalaris</i> spp.	Suppression [3] [13]
Black-grass	<i>Alopecurus myosuroides</i>	Control (Resistance is common) [14] [15]

Quantitative Efficacy Data

The efficacy of **tralkoxydim** is dependent on the application rate, the growth stage of the weed, and environmental conditions. Data from various studies demonstrate its effectiveness and variability.

Target Weed	Application Rate (g a.i./ha)	Weed Growth Stage	Efficacy / Result	Notes
Wild Oats (Avena fatua)	250	2-4 leaf (pre-tillering)	Effective control	Apply in first 4-6 weeks to unstressed crops.[3]
Wild Oats (Avena fatua)	380	Up to early tillering (max 2 tillers)	Effective control	Preferred rate for dense populations or delayed application.[3][5]
Wild Oats (Avena fatua)	Recommended Rate (e.g., 200 g/ha)	Not Specified	Variable: 0 to >800 seeds/m ² produced.	Efficacy varies considerably by location and year.
Annual Ryegrass (Lolium multiflorum)	380-500	2-4 leaf (pre-tillering)	Effective control	Do not apply to tillered ryegrass. [3]
Annual Ryegrass (Lolium multiflorum)	Not Specified	Not Specified	Fall application: 65-88% control. Spring application: 94-99% control.	Application timing significantly impacts control.
Green Foxtail (Setaria viridis) & Wild Oats	Not Specified	2-3 leaf	Generally better control than later applications.	Early weed removal is critical for maximizing crop yield.[16]
Green Foxtail (Setaria viridis) & Wild Oats	Not Specified	4-5 leaf	Less weed topgrowth at harvest due to control of later flushes.	[16]

Mixed Grassy Weeds	250-300 (tank-mixed with Isoproturon 500-750)	Not Specified	Reduced weed-crop competition by 96.8% to 99.5%.	Tank mix provided broad-spectrum control. [17]
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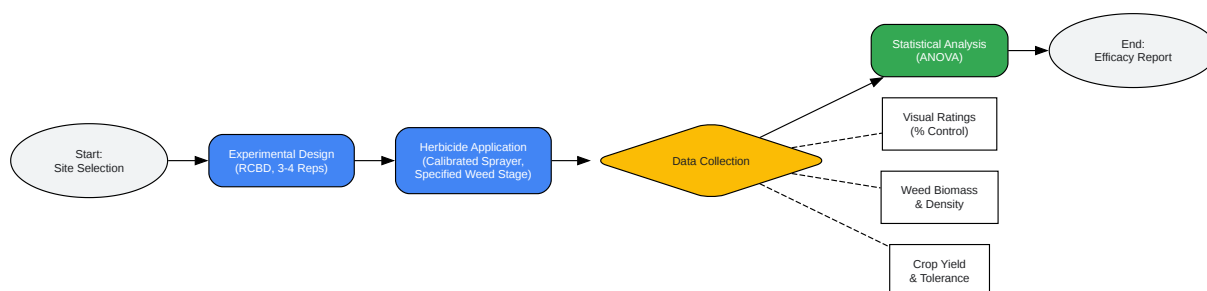
Experimental Protocols

Evaluating the bio-efficacy of **tralkoxydim** involves standardized protocols in both field and controlled environments.

Field Efficacy Trial Protocol

- Site Selection: Choose a location with a known and uniform infestation of the target grass weed species.
- Experimental Design: Employ a randomized complete block design (RCBD) with 3 to 4 replications to account for field variability.
- Plot Establishment: Mark out individual plots of a standard size (e.g., 2m x 10m).
- Treatments: Include an untreated control, **tralkoxydim** at various rates (e.g., 0.5x, 1x, 2x the recommended rate), and potentially tank-mix combinations.
- Herbicide Application:
 - Timing: Apply post-emergence when the target weed is at the specified growth stage (e.g., 2-4 leaf stage).
 - Equipment: Use a calibrated research plot sprayer equipped with flat-fan nozzles (e.g., 110-015, 110-02).[\[5\]](#)
 - Spray Volume: Apply in 50-150 L of water per hectare.[\[5\]](#)
 - Pressure: Maintain a constant pressure of 250-350 kPa.[\[5\]](#)
 - Adjuvant: Always include a recommended adjuvant (e.g., non-ionic surfactant or oil concentrate) at the specified rate (e.g., 0.5% - 1.0% v/v), as this is critical for activity.[\[3\]](#)[\[11\]](#)

- Data Collection:
 - Visual Assessment: Rate percent weed control at set intervals (e.g., 7, 14, 21, and 28 days after treatment) on a scale of 0% (no effect) to 100% (complete death).
 - Weed Density & Biomass: At a later interval (e.g., 28 DAT or prior to crop canopy closure), count weed density in quadrats and collect above-ground biomass. Dry the biomass to obtain a constant dry weight.
 - Crop Tolerance: Visually assess crop injury (phytotoxicity), such as chlorosis or stunting.
 - Yield: Harvest the crop from a central area of each plot to determine grain yield and quality.
- Statistical Analysis: Analyze the collected data using Analysis of Variance (ANOVA) and a means separation test (e.g., Tukey's HSD) to determine significant differences between treatments.

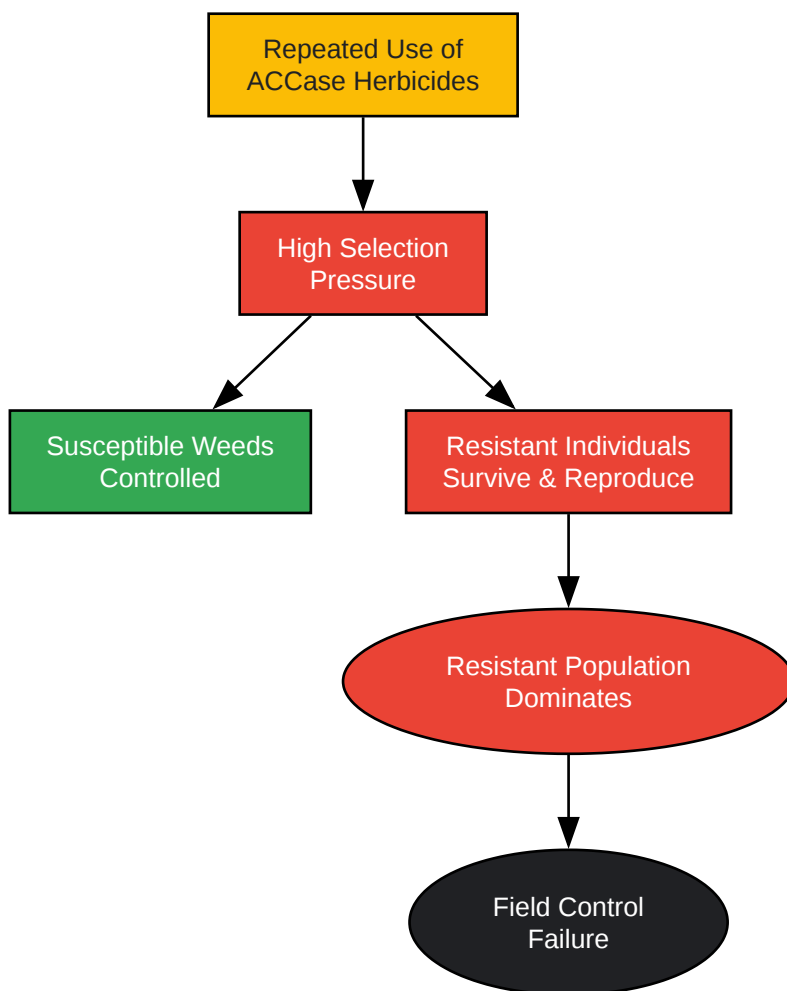


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Caption: A typical workflow for a field trial evaluating herbicide efficacy.

Factors Influencing Tralkoxydim Activity

- **Weed Growth Stage:** **Tralkoxydim** is most effective on young, actively growing weeds. Efficacy typically decreases as weeds become larger and more established, particularly after tillering has begun.[\[3\]](#)[\[16\]](#)
- **Environmental Stress:** Weed control can be reduced or delayed if weeds are under stress from conditions like drought, heat, flooding, or prolonged cool temperatures.[\[11\]](#) Application should be timed for when weeds are actively growing.[\[11\]](#)
- **Tank Mixtures:** The efficacy of **tralkoxydim** can be reduced (antagonized) when tank-mixed with certain broadleaf herbicides.[\[16\]](#) Studies have shown that thifensulfuron and, to a lesser extent, bromoxynil can antagonize **tralkoxydim** activity on green foxtail and wild oat.[\[16\]](#)
- **Water Quality:** The use of water with high concentrations of bicarbonate ions (>400 ppm) can negatively impact herbicidal activity. This can be mitigated by adding ammonium sulfate to the spray solution.[\[11\]](#)
- **Herbicide Resistance:** Some naturally occurring weed biotypes resistant to **tralkoxydim** and other Group A herbicides may exist within a population.[\[3\]](#)[\[5\]](#) Repeated use of herbicides with the same mode of action selects for these resistant individuals, which can eventually dominate the population.[\[3\]](#)[\[5\]](#) Resistance in species like *Alopecurus myosuroides* and *Lolium* spp. is a significant concern.[\[14\]](#)[\[18\]](#)



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